Application of ether-linked amines in fragment-based drug discovery

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Compound of Interest

Compound Name:	*2-(Phenethyloxy)-1-ethanamine hydrochloride*
CAS No.:	*1185298-89-8*
Cat. No.:	*B1463651*

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Application Note: Strategic Deployment of Ether-Linked Amines in Fragment-Based Drug Discovery (FBDD)

Abstract

This guide details the strategic application of ether-linked amine motifs (R-O-(CH2)n-NR'2) within Fragment-Based Drug Discovery (FBDD) campaigns. Unlike rigid aryl-aryl scaffolds, ether-linked amines offer unique physicochemical vectors: they combine the hydrogen-bond accepting capability of the ether oxygen with the solubility and electrostatic potential of the amine. This note provides a validated workflow for designing, synthesizing, and screening these fragments, emphasizing their utility in targeting aspartic proteases (e.g., BACE1) and exploring sp3-rich chemical space ("sociable fragments").

Part 1: The Chemical Rationale

Physicochemical Properties & Pharmacophores

Ether-linked amines are not merely structural connectors; they are functional pharmacophores.

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- The "Gating" Oxygen: The ether oxygen acts as a weak Hydrogen Bond Acceptor (HBA) without the donor penalty of a hydroxyl group. It often serves as a bioisostere for a methylene group but introduces a dipole moment that can orient the fragment in the binding pocket.
- The Amine Warhead: The terminal amine serves two roles:
  - Solubility Handle: Enhances aqueous solubility (logS) critical for the high-concentration biophysical assays (NMR, SPR) required in FBDD.
  - Electrostatic Anchor: At physiological pH, basic amines (pKa 8-10) are protonated, forming salt bridges with aspartate/glutamate residues (e.g., the catalytic dyad of BACE1).
- Conformational Bias (The Gauche Effect): In 1,2-heterosubstituted systems (O-C-C-N), the gauche conformation is often favored over the anti conformation due to hyperconjugation (

). This pre-organizes the fragment, reducing the entropic penalty upon binding.

"Sociable" Fragments

Modern FBDD moves away from "flat" aromatic systems toward 3D, sp3-rich architectures. Ether-linked amines are quintessential "sociable fragments"—they possess vectors that are easily elaborated (via the amine or ether oxygen) without disrupting the core binding mode.

Part 2: Experimental Protocols

Protocol A: Modular Synthesis of Ether-Linked Amine Libraries

Objective: To generate a diverse library of 3-aminoalkoxy fragments with variable chain lengths and substitution patterns.

Reagents:

- N-Boc-amino alcohols (various chain lengths: n=2, 3).
- Phenols/Heteroaryl phenols (Fragment cores).

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- Triphenylphosphine (

  ), Diisopropyl azodicarboxylate (DIAD).
- Trifluoroacetic acid (TFA), Dichloromethane (DCM).

Step-by-Step Methodology:

- Mitsunobu Coupling (Ether Formation):
  - Dissolve the Phenol (1.0 eq), N-Boc-amino alcohol (1.2 eq), and

    (1.5 eq) in anhydrous THF under

    .
  - Cool to 0°C. Add DIAD (1.5 eq) dropwise to control the exotherm.
  - Critical Control Point: Monitor by LC-MS. The reaction typically completes in 4–12 hours. The formation of the ether linkage locks the core scaffold to the linker.
- Purification (Intermediate):
  - Concentrate and purify via silica flash chromatography (Hexane/EtOAc).
- Deprotection (Amine Liberation):
  - Dissolve the Boc-protected intermediate in DCM (5 mL/mmol).
  - Add TFA (1:1 v/v ratio with DCM). Stir at Room Temperature (RT) for 1 hour.
  - Self-Validating Step: Monitor disappearance of the Boc-group signals in

    -NMR (typically ~1.4 ppm singlet) or mass shift (-100 Da).
- Free Basing:
  - Evaporate volatiles. Redissolve residue in DCM and wash with saturated

    .

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- Dry over

  and concentrate to yield the free amine fragment.

Protocol B: Biophysical Screening via STD-NMR

Objective: To detect low-affinity binding (Kd: mM to

M) of ether-amine fragments to the target protein.

Parameters:

- Protein Conc: 5–20

  M.

- Ligand Conc: 0.5–2 mM (Ligand excess 100:1).

- Buffer:

  saline buffer (phosphate or Tris), pH 7.4.

Workflow:

- Solubility Check:
  - Dissolve fragment in buffer at 2 mM. Check for aggregation using Dynamic Light Scattering (DLS) or simple visual inspection.
  - Note: Ether-amines are generally highly soluble; if precipitation occurs, lower pH slightly (to 6.5) to ensure full protonation, provided the protein is stable.
- Saturation Transfer Difference (STD) Experiment:
  - On-Resonance Irradiation: Set frequency to -0.5 ppm or 12 ppm (protein methyls or amides) to saturate protein resonances selectively.
  - Off-Resonance Irradiation: Set to 30 ppm (control).
  - Data Acquisition: Record 1D

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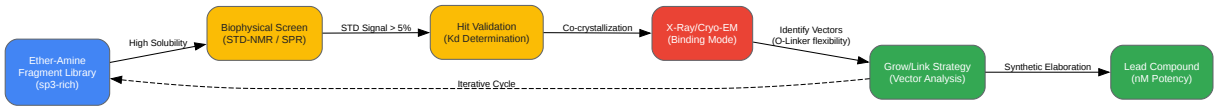
spectra interleaved. Subtract "On" from "Off".

- Analysis:
  - Signals appearing in the difference spectrum indicate binding.
  - Epitope Mapping: The protons of the ether linker (O-CH2-CH2-N) often show strong STD effects if the linker sits in a groove, while the core scaffold anchors the molecule.

Part 3: Visualization & Workflows

Figure 1: FBDD Optimization Workflow for Ether-Amines



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Caption: Iterative FBDD cycle leveraging the solubility and flexibility of ether-amine fragments to transition from millimolar hits to nanomolar leads.

Figure 2: Synthetic Pathway for Fragment Growing

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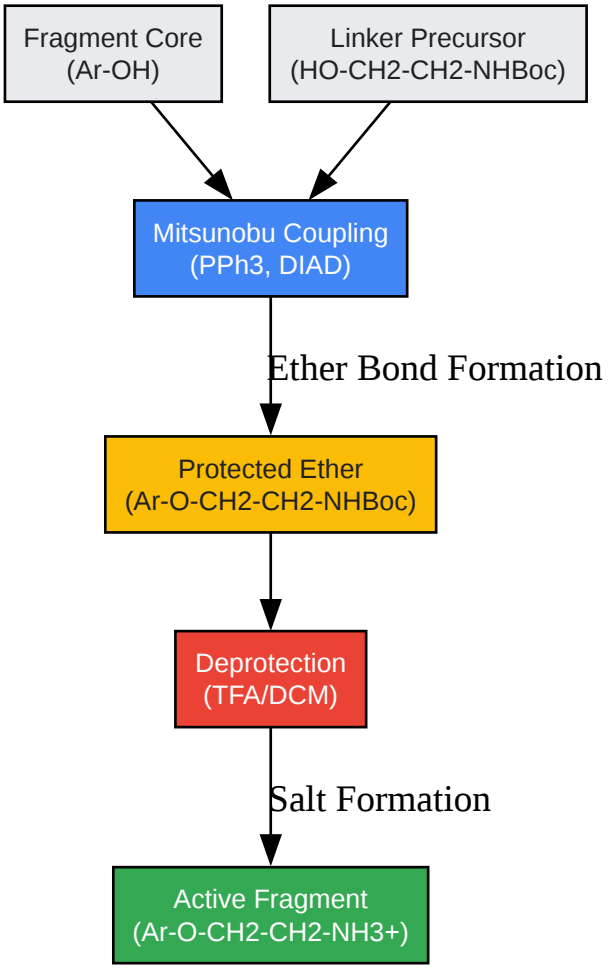

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Caption: Modular synthetic route for generating ether-linked amine fragments via Mitsunobu coupling.

Part 4: Case Study & Data Analysis

Target:

-Secretase 1 (BACE1) – Alzheimer's Disease Target.[1][2][3] Challenge: BACE1 has a large, hydrophobic active site with a catalytic aspartic acid dyad (Asp32/Asp228). Traditional flat aromatic inhibitors failed due to poor solubility and blood-brain barrier (BBB) penetration. Solution: Introduction of ether-linked amines (e.g., amino-alkoxy linkers) to bridge the S1 and S3 pockets while engaging the catalytic dyad.

Comparative Data: Linker Impact on Potency & Solubility

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Compound ID	Core Scaffold	Linker Motif (R-X-R')	Interaction Mode	BACE1 IC50 (M)	Solubility (pH 7.4)
Frag-A	Phenyl-Piperidine	None (Direct bond)	Hydrophobic only	> 100	Low
Frag-B	Phenyl-Piperidine	Amide (-CONH-)	H-bond donor/acceptor	12.5	Moderate
Frag-C	Phenyl-Piperidine	Ether-Amine (-O-CH2-CH2-NH-)	Salt Bridge (Asp dyad)	0.05	High

Data Interpretation:

- Frag-A: Lacks polar interactions with the catalytic center.
- Frag-B: The amide is rigid and may introduce a desolvation penalty.
- Frag-C: The ether oxygen allows the chain to adopt a "U-shape" conformation, positioning the protonated amine to form a salt bridge with Asp32/Asp228. This resulted in a >200-fold increase in potency [1, 2].

References

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